

"physical and chemical properties of Sodium bromodifluoroacetate"

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Compound of Interest

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In-Depth Technical Guide: Sodium Bromodifluoroacetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sodium bromodifluoroacetate, a valuable reagent in modern organic synthesis, serves as a convenient precursor to difluorocarbene. This technical guide provides a comprehensive overview of its physical and chemical properties, with a particular focus on its application in the synthesis of gem-difluorocyclopropanes, a structural motif of increasing importance in medicinal chemistry. Detailed experimental protocols, safety information, and visualizations are included to support researchers in its effective and safe utilization.

Introduction

The strategic incorporation of fluorine atoms into organic molecules is a cornerstone of modern drug design, often imparting desirable properties such as enhanced metabolic stability, increased binding affinity, and improved pharmacokinetic profiles. The gem-difluoromethylene group is a particularly noteworthy pharmacophore. **Sodium bromodifluoroacetate** has emerged as a key reagent for the introduction of this moiety, offering advantages in handling and reactivity compared to other difluorocarbene precursors. This document serves as a

detailed technical resource for professionals engaged in chemical research and drug development.

Physical Properties

Sodium bromodifluoroacetate is a white to off-white crystalline solid. While readily soluble in water, specific quantitative data for some of its physical properties are not consistently available in published literature.[1][2]

Property	Value	Source(s)
Molecular Formula	C ₂ BrF ₂ NaO ₂	[3][4]
Molecular Weight	196.91 g/mol	[3][4]
CAS Number	84349-27-9	[4]
Appearance	White to almost white powder/crystalline solid	
Melting Point	67 °C (literature)	[2]
Boiling Point	104 °C at 83 mmHg (literature)	[2]
Solubility	Soluble in water	[1]
Density	No data available	[2]
Vapor Pressure	No data available	[2]
Partition Coefficient (logP)	No data available	[2]

Chemical Properties and Reactivity

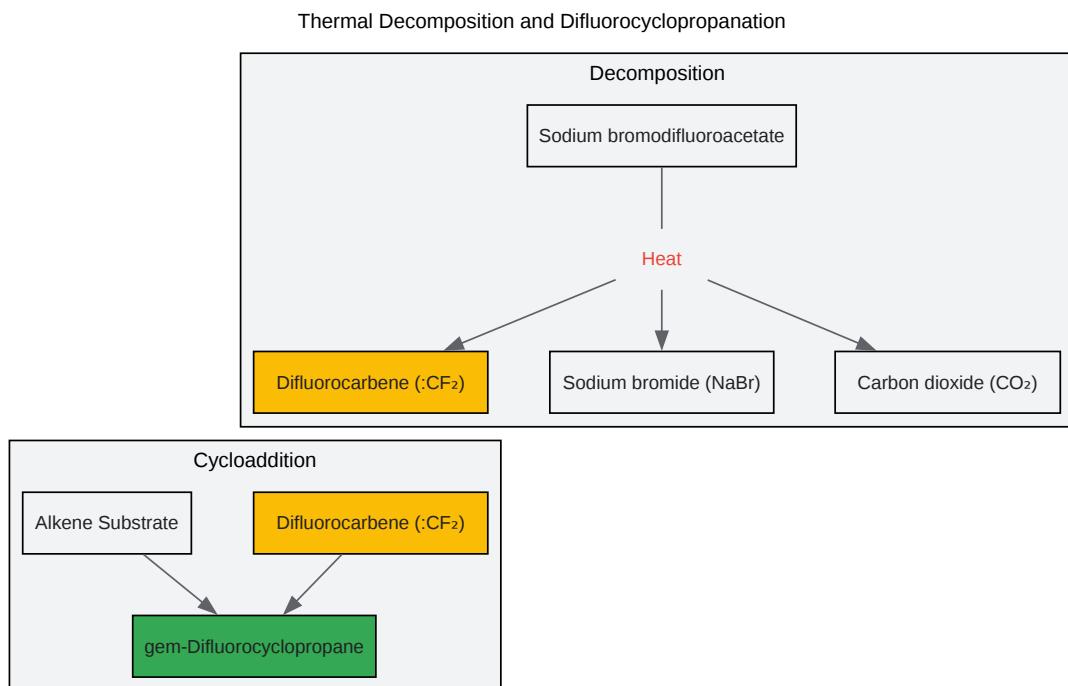
The primary chemical utility of **sodium bromodifluoroacetate** lies in its role as a difluorocarbene (:CF₂) precursor upon thermal decomposition.[5][6] This highly reactive intermediate readily participates in cycloaddition reactions with alkenes and alkynes to furnish gem-difluorocyclopropanes and gem-difluorocyclopropenes, respectively.[5][6]

Compared to its chloro-analog, sodium chlorodifluoroacetate, **sodium bromodifluoroacetate** offers several advantages, including lower reaction temperatures for decomposition and being

less hygroscopic, which simplifies handling.[5][7] The compound is generally stable under normal storage conditions but is incompatible with strong oxidizing agents.[8] It should be stored in a cool, dark place under an inert atmosphere.[1]

Key Chemical Reactions

The most significant reaction of **sodium bromodifluoroacetate** is its thermal decomposition to generate difluorocarbene, which is then trapped by an unsaturated substrate.



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Generation of difluorocarbene and subsequent cyclopropanation.

Spectroscopic Properties

Detailed, interpreted spectroscopic data for **sodium bromodifluoroacetate** are not widely available in the public domain. However, based on its molecular structure, the following spectral characteristics can be anticipated:

- ^1H NMR: As the molecule contains no hydrogen atoms, no signals are expected in the proton NMR spectrum.
- ^{13}C NMR: Two signals would be expected: one for the carboxylate carbon and one for the bromodifluoromethyl carbon. The latter would exhibit coupling with the two fluorine atoms. While a spectrum for the sodium salt is not readily available, the spectrum for ethyl bromodifluoroacetate can provide some insight into the chemical shifts.
- ^{19}F NMR: A single signal is expected for the two equivalent fluorine atoms.
- IR Spectroscopy: Characteristic absorption bands would be expected for the carboxylate group (C=O stretching) and the C-F bonds.

Researchers requiring detailed spectroscopic data are advised to consult commercial suppliers or perform their own analyses.

Experimental Protocols

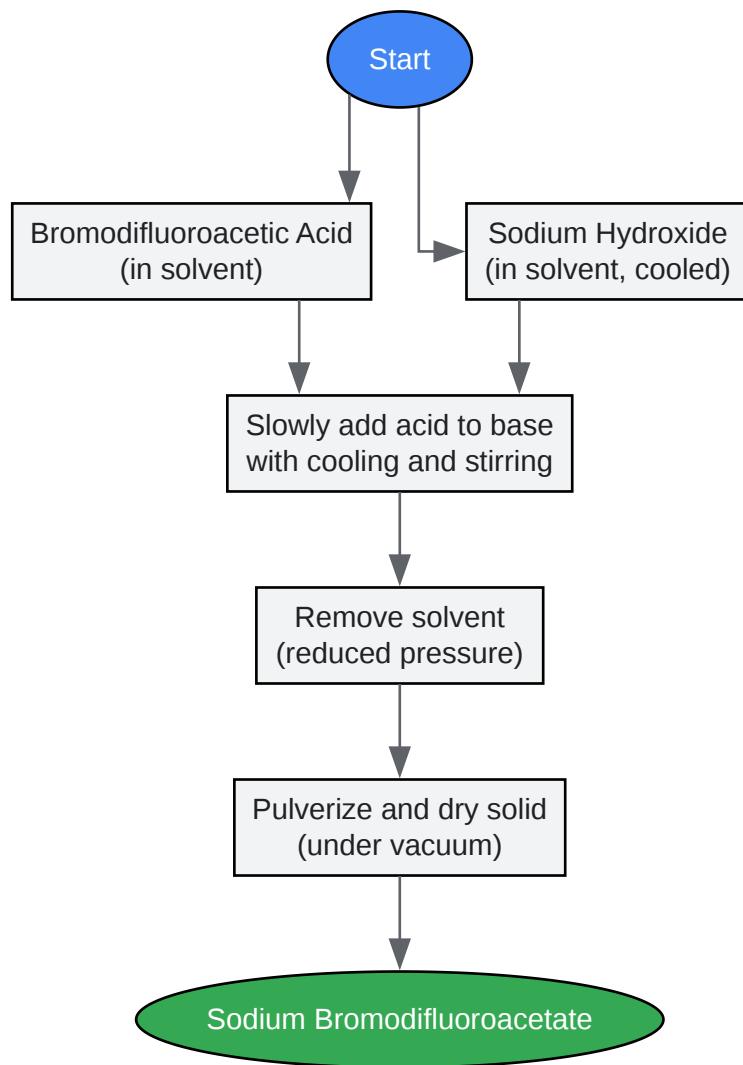
Synthesis of Sodium Bromodifluoroacetate

While detailed industrial synthesis protocols are proprietary, a general laboratory preparation involves the neutralization of bromodifluoroacetic acid with a sodium base, such as sodium hydroxide or sodium carbonate. A representative procedure analogous to the preparation of similar salts is as follows:

- To a cooled, stirred solution of sodium hydroxide in a suitable solvent (e.g., methanol), slowly add an equimolar solution of bromodifluoroacetic acid, maintaining a low temperature.
- After the addition is complete, remove the solvent under reduced pressure.

- The resulting solid is then pulverized and dried under vacuum to yield **sodium bromodifluoroacetate**.

Synthesis of Sodium Bromodifluoroacetate



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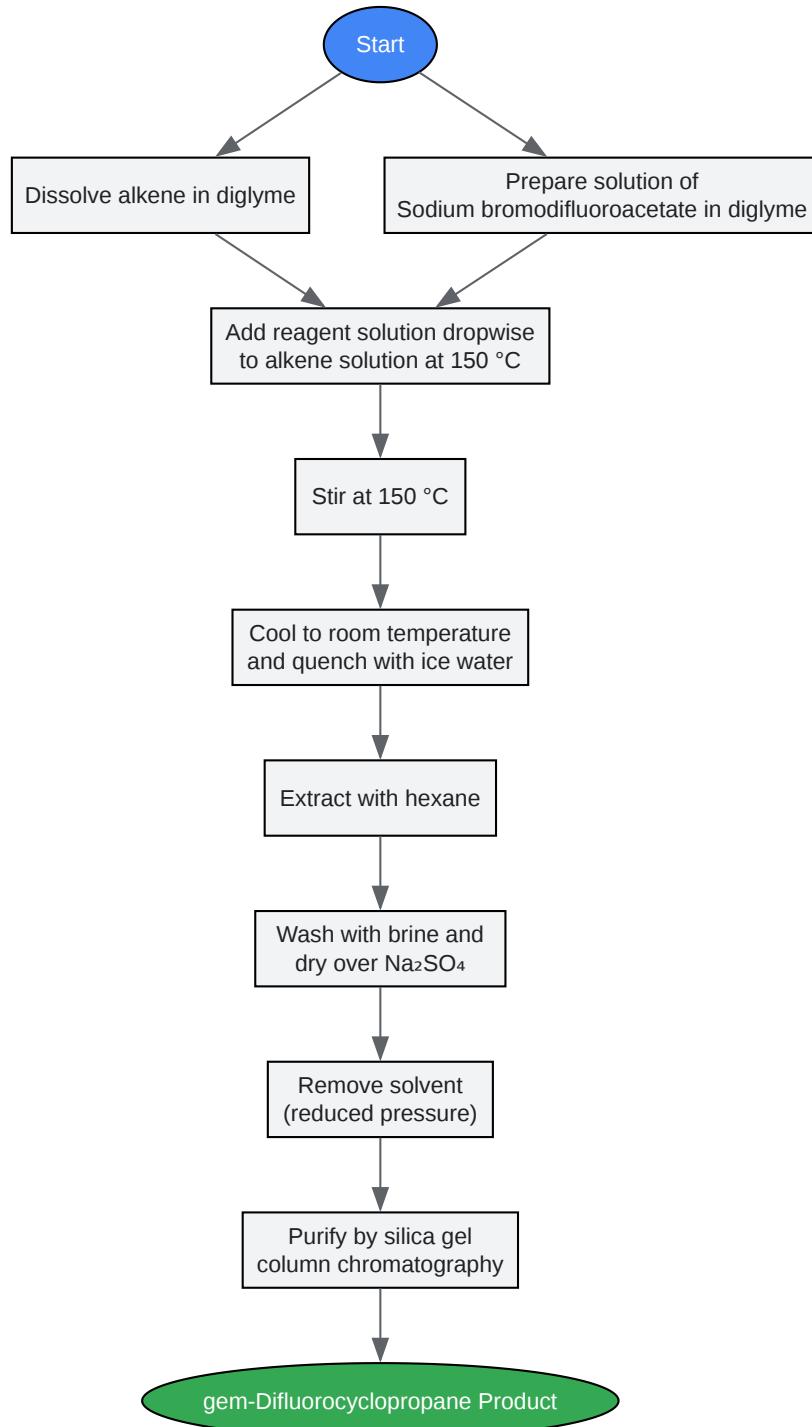
General workflow for the synthesis of **Sodium bromodifluoroacetate**.

Difluorocyclopropanation of an Alkene

The following is a literature-derived protocol for the difluorocyclopropanation of 1,1-diphenylethylene:[9]

- To a solution of the alkene (e.g., 1,1-diphenylethylene, 1.0 mmol) in a high-boiling point solvent (e.g., diglyme, 5 mL), add a solution of **sodium bromodifluoroacetate** (0.40 mmol) in the same solvent (10 mL) dropwise over 10 minutes at 150 °C.
- Stir the reaction mixture for an additional 5 minutes at 150 °C.
- Cool the reaction to room temperature and quench with ice water.
- Extract the organic products with a suitable solvent (e.g., hexane).
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent (e.g., Na₂SO₄).
- Remove the solvent under reduced pressure and purify the residue by silica gel column chromatography to yield the gem-difluorocyclopropane product.

Experimental Workflow for Difluorocyclopropanation

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Step-by-step workflow for a typical difluorocyclopropanation reaction.

Applications in Drug Development

The gem-difluorocyclopropane moiety is of significant interest in medicinal chemistry.[\[10\]](#) Its inclusion in a drug candidate can influence conformation, membrane permeability, and metabolic stability.[\[11\]](#)[\[12\]](#) The rigid cyclopropane ring can act as a conformational constraint, while the electron-withdrawing nature of the fluorine atoms can alter the pKa of nearby functional groups and improve stability against oxidative metabolism.[\[11\]](#)

Sodium bromodifluoroacetate, as a reliable source of difluorocarbene, is instrumental in the synthesis of these valuable building blocks.[\[5\]](#)[\[7\]](#) Prominent examples of drug candidates and bioactive molecules containing the gem-difluorocyclopropane unit include antagonists for the lysophosphatidic acid receptor, the glutamate receptor, and the serotonin 2C receptor.[\[10\]](#)

Safety and Handling

Sodium bromodifluoroacetate is harmful if swallowed, in contact with skin, or if inhaled. It is also reported to cause skin and serious eye irritation, and may cause respiratory irritation.[\[2\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves and a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a respirator may be necessary.

Handling:

- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid:

- If Swallowed: Rinse mouth and seek medical attention.
- If on Skin: Wash with plenty of water.
- If Inhaled: Move to fresh air.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.

Always consult the Safety Data Sheet (SDS) for the most current and comprehensive safety information before handling this compound.

Conclusion

Sodium bromodifluoroacetate is a highly effective and practical reagent for the synthesis of gem-difluorocyclopropanes and related structures. Its favorable handling properties and reactivity profile make it a valuable tool for medicinal chemists and researchers in drug discovery. A thorough understanding of its physical and chemical properties, as well as strict adherence to safety protocols, is essential for its successful application in the laboratory. As the demand for novel fluorinated pharmaceuticals continues to grow, the importance of reagents like **sodium bromodifluoroacetate** in enabling their synthesis is expected to increase.

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